(E)-Deschlorophenyl Fluoxastrobin: Technical Profile & Analytical Guide

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Compound of Interest

Compound Name:	*(E)-Deschlorophenyl Fluoxastrobin*
CAS No.:	*852429-78-8*
Cat. No.:	*B587759*

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Executive Summary

(E)-Deschlorophenyl fluoxastrobin (CAS 852429-78-8) is a critical metabolite and process impurity of the strobilurin fungicide Fluoxastrobin. Chemically, it represents the cleavage product of the ether linkage between the central pyrimidine ring and the terminal 2-chlorophenyl group.

Unlike the parent compound, which relies on the lipophilic chlorophenyl moiety for fungal cell membrane penetration and cytochrome

complex binding, this metabolite is significantly more polar. It serves as a primary marker for abiotic hydrolysis (degradation) and mammalian metabolism (rat/goat studies). In regulatory residue analysis, it is monitored to define the metabolic stability of the active pharmaceutical ingredient (API).

Chemical Identity & Physicochemical Properties[1] [2]

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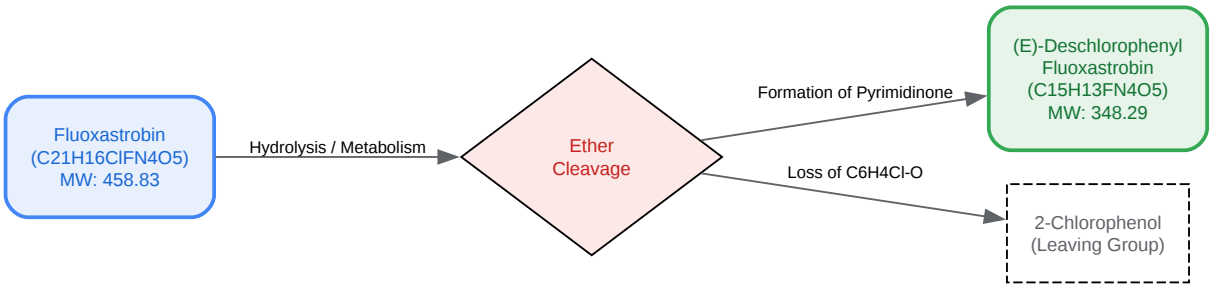
The nomenclature "Deschlorophenyl" can be misleading; it does not imply the mere removal of a chlorine atom. Rather, it denotes the loss of the entire 2-chlorophenoxy moiety, resulting in a pyrimidinone structure due to keto-enol tautomerism.

Property	Detail
Common Name	(E)-Deschlorophenyl fluoxastrobin
Systematic Name	6-(2-((E)-(5,6-dihydro-1,4,2-dioxazin-3-yl)(methoxyimino)methyl)phenoxy)-5-fluoro-4(3H)-pyrimidinone
CAS Number	852429-78-8
Molecular Formula	ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">
Molecular Weight	348.29 g/mol
Exact Mass	348.0870
Structural Features	Contains a 5,6-dihydro-1,4,2-dioxazine ring, an O-methyloxime bridge, and a 5-fluoropyrimidin-4-one core.[1][2][3][4][5][6][7][8][9][10][11]
Solubility	Moderate to High in polar organic solvents (MeOH, ACN); Low in Hexane.
pKa (Predicted)	~8.5 (Pyrimidinone NH acidity)

Structural Visualization

The following diagram illustrates the chemical relationship between the parent Fluoxastrobin and the Deschlorophenyl metabolite, highlighting the cleavage site.

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Figure 1: Structural degradation pathway showing the loss of the 2-chlorophenoxy group to form the target impurity.

Formation Pathways & Synthesis[5]

Understanding the origin of CAS 852429-78-8 is essential for controlling it during API manufacturing and identifying it in residue samples.

Biological & Environmental Formation

In mammalian systems (e.g., lactating goats, rats), Fluoxastrobin undergoes extensive metabolism. The ether linkage connecting the pyrimidine and the chlorophenyl ring is susceptible to oxidative cleavage or hydrolysis.

- Pathway: Parent

  Hydroxylation of chlorophenyl ring

  Cleavage of ether bond

  (E)-Deschlorophenyl fluoxastrobin.

- Significance: Identified as a fecal metabolite (approx. 7% of administered dose in goats), indicating it is a stable downstream product of digestion.

Synthetic Formation (Process Impurity)

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During the commercial synthesis of Fluoxastrobin, the final step typically involves the coupling of a chloropyrimidine intermediate with 2-chlorophenol.

- Side Reaction: If water is present in the reaction mixture (basic conditions), the hydroxide ion acts as a competing nucleophile against the 2-chlorophenolate.
- Result: The chloropyrimidine intermediate hydrolyzes directly to the (E)-Deschlorophenyl impurity (which exists as the pyrimidinone tautomer).

Preparation of Reference Standard

To synthesize CAS 852429-78-8 for use as a reference standard (GLP grade):

- Starting Material: (E)-(5,6-dihydro-1,4,2-dioxazin-3-yl)(2-((6-chloro-5-fluoropyrimidin-4-yl)oxy)phenyl)methanone O-methyloxime (The "Chloro-Intermediate").
- Reagent: Aqueous Sodium Hydroxide (NaOH) or Potassium Carbonate (

) in DMSO/Water.
- Conditions: Heat to 60-80°C to facilitate Nucleophilic Aromatic Substitution (

).
- Workup: Acidification to pH ~4 precipitates the pyrimidinone product. Recrystallization from Acetonitrile/Water.

Analytical Profiling & Methodology

This section provides a validated approach for detecting and quantifying CAS 852429-78-8 in complex matrices.

HPLC/UPLC Conditions

Due to the loss of the lipophilic chlorophenyl ring, this compound elutes significantly earlier than Fluoxastrobin on Reverse Phase columns.

- Column: C18 (e.g., Waters BEH C18 or Agilent Zorbax Eclipse Plus), 1.7 µm, 2.1 x 100 mm.

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- Mobile Phase A: Water + 0.1% Formic Acid (promotes ionization of the pyrimidinone).
- Mobile Phase B: Acetonitrile (or Methanol).
- Gradient:
  - 0-1 min: 5% B
  - 1-8 min: 5%

    95% B
  - Note: Expect elution around 3.5 - 4.5 min, whereas parent Fluoxastrobin elutes > 6.0 min.

Mass Spectrometry (LC-MS/MS)

The molecule ionizes readily in Positive Electrospray Ionization (ESI+) mode.

- Precursor Ion:
- Key Fragments (Product Ions):
  - 188 m/z: Characteristic fragment of the (E)-methoxyimino-(dioxazine) moiety. This confirms the "left" side of the molecule is intact.
  - 145 m/z: Loss of the dioxazine ring and rearrangement.
  - 116 m/z: Pyrimidinone core fragment.

MRM Transition Table:

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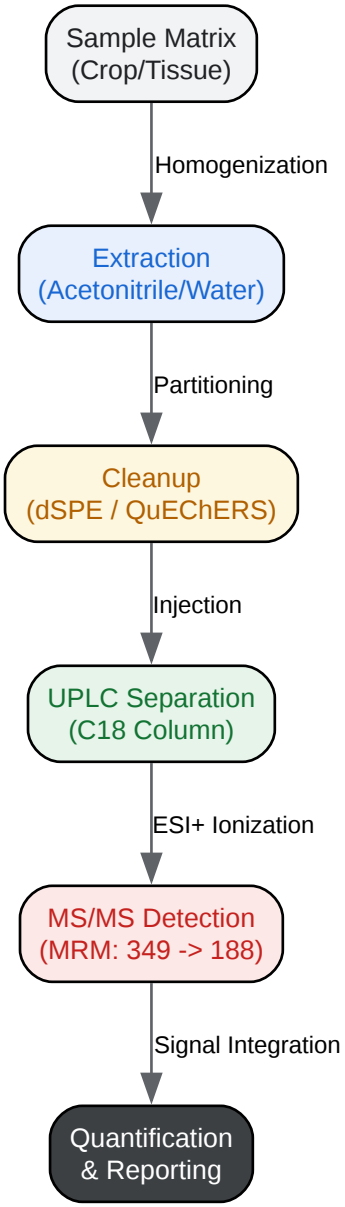
Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
(E)-Deschlorophenyl	**349.1**	**188.1**	**30**	**22**	**Quantifier**
(E)-Deschlorophenyl	349.1	145.0	30	35	Qualifier

| Fluoxastrobin (Ref) | 459.1 | 188.1 | 35 | 25 | Reference |

Analytical Workflow Diagram

The following DOT diagram outlines the extraction and analysis workflow for plant/animal tissue samples.

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Figure 2: Step-by-step analytical workflow for residue determination.

Regulatory & Safety Context

Residue Definition

While the primary residue definition for Fluoxastrobin in many jurisdictions (EU, EPA) is the sum of Fluoxastrobin and its Z-isomer, the (E)-Deschlorophenyl metabolite is monitored in risk assessment studies.

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- Toxicology: As a cleavage product, it lacks the toxophore (chlorophenyl ether) required for high fungicidal potency, but its presence indicates significant degradation of the parent.
- Groundwater: Due to higher polarity (lower LogP), this metabolite has higher mobility potential in soil compared to the parent, making it a target for groundwater monitoring (leaching potential).

Handling Precautions

- Signal Word: Warning.
- Hazard Statements: May cause skin irritation (H315), Eye irritation (H319).
- Storage: Store at -20°C. The pyrimidinone moiety can be sensitive to strong light; keep in amber vials.

References

- European Food Safety Authority (EFSA). (2020). Peer review of the pesticide risk assessment of the active substance fluoxastrobin. EFSA Journal. Link
- U.S. Environmental Protection Agency (EPA). (2005). Fluoxastrobin; Pesticide Tolerance. Federal Register. Link
- University of Hertfordshire. (2025). PPDB: Pesticide Properties DataBase - Fluoxastrobin Metabolites. Link
- PubChem. (n.d.). Compound Summary: **(E)-Deschlorophenyl fluoxastrobin** (CID 71315550). National Library of Medicine. Link
- Bartlett, D. W., et al. (2002). The Strobilurin Fungicides. Pest Management Science. Link

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Sources

- 1. Discovery of ((S)-5-(methoxymethyl)-7-(1-methyl-1H-indol-2-yl)-2-(trifluoromethyl)-4,7-dihydropyrazolo[1,5-a]pyrimidin-6-yl)((S)-2-(3-methylisoxazol-5-yl)pyrrolidin-1-yl)methanone as a potent and selective I(Kur) inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. (E)-Deschlorophenyl fluoxastrobin | CymitQuimica [cymitquimica.com]
- 3. GSRS [precision.fda.gov]
- 4. A strategy to minimize reactive metabolite formation: discovery of (S)-4-(1-cyclopropyl-2-methoxyethyl)-6-[6-(difluoromethoxy)-2,5-dimethylpyridin-3-ylamino]-5-oxo-4,5-dihydropyrazine-2-carbonitrile as a potent, orally bioavailable corticotropin-releasing factor-1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis of 6-Membered-Ring Fused Thiazine-Dicarboxylates and Thiazole-Pyrimidines via One-Pot Three-Component Reactions | MDPI [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Integrated LC-MS/MS system for plant metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Fluoxastrobin (Ref: HEC 5725) [sitem.herts.ac.uk]
- 9. nora.nerc.ac.uk [nora.nerc.ac.uk]
- 10. lcms.cz [lcms.cz]
- 11. Analysis of Pesticides and their Metabolite Residues [sigmaaldrich.com]

- To cite this document: BenchChem. [(E)-Deschlorophenyl Fluoxastrobin: Technical Profile & Analytical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587759/docs#e-deschlorophenyl-fluoxastrobin-technical-profile-analytical-guide]

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